

In-Depth Technical Guide: Physical and Chemical Stability of Deethylterbutryne-d9

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Compound of Interest

Compound Name: Deethylterbutryne-d9

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical stability of **Deethylterbutryne-d9**, a deuterated analog of the N-deethylated metabolite of the herbicide Terbutryne. Given the limited direct stability data for **Deethylterbutryne-d9**, this document synthesizes information from studies on the parent compound, Terbutryne, and related triazine herbicides to provide a robust assessment of its stability profile. The inclusion of nine deuterium atoms is not expected to significantly alter the compound's intrinsic physical or chemical stability under standard laboratory conditions, although it can influence its metabolic fate.

Physicochemical Properties

A summary of the known physicochemical properties of Deethylterbutryne and its parent compound Terbutryne is presented in Table 1. These properties are fundamental to understanding the stability and handling requirements of **Deethylterbutryne-d9**.

Table 1: Physicochemical Properties of Deethylterbutryne and Terbutryne

Property	Deethylterbutryne	Terbutryne
Molecular Formula	C8H10N5S	C10H19N5S
Molecular Weight	212.27 g/mol	241.36 g/mol [1]
Appearance	White to off-white solid (predicted)	White or colorless crystalline powder[2]
Water Solubility	Moderately soluble (predicted)	25 mg/L at 20°C[2]
CAS Number	30125-65-6	886-50-0[2]

Note: Properties for Deethylterbutryne are largely predicted based on its chemical structure and data from its parent compound, as specific experimental data is limited.

Chemical Stability and Degradation Pathways

The chemical stability of **Deethylterbutryne-d9** can be inferred from the extensive research on Terbutryne. The primary degradation pathways for Terbutryne involve N-dealkylation, oxidation of the methylthio group, and hydrolysis of the triazine ring. Deethylterbutryne is itself a major metabolite in the degradation of Terbutryne.

Hydrolytic Stability

Terbutryne is reported to be stable in dilute aqueous acidic and alkaline solutions.[2] However, hydrolysis can occur under strongly acidic or basic conditions.[2] It is anticipated that **Deethylterbutryne-d9** will exhibit similar hydrolytic stability.

Photolytic Stability

Triazine herbicides, including Terbutryne, are susceptible to degradation by ultraviolet (UV) irradiation.[2] Photodegradation can lead to the loss of side chains and hydroxylation of the triazine ring. Therefore, it is recommended to protect solutions of **Deethylterbutryne-d9** from prolonged exposure to light.

Thermal Stability

Terbutryne is stable for approximately three years at room temperature when stored in a dry state.[2] While specific data for **Deethylterbutryne-d9** is unavailable, it is expected to have good thermal stability under recommended storage conditions (cool and dry).

Oxidative Stability

The methylthio group of Terbutryne can be oxidized to form sulfoxide and sulfone derivatives. This is a known degradation pathway in environmental and metabolic studies.

Deethylterbutryne-d9, containing the same methylthio group, is likely susceptible to oxidative degradation.

Major Degradation Products

The degradation of Terbutryne yields several key products. As Deethylterbutryne is a primary metabolite, its further degradation is of interest. Based on the degradation pathways of the parent compound, the expected degradation products of Deethylterbutryne would include hydroxylated and further dealkylated derivatives.

Table 2: Potential Degradation Products of Deethylterbutryne

Degradation Pathway	Potential Products
Hydroxylation	Hydroxy-deethylterbutryne
Oxidation	Deethylterbutryne-sulfoxide
Further Dealkylation	Diamino-s-triazine derivatives

A proposed degradation pathway for Terbutryne, which includes the formation of Deethylterbutryne, is illustrated in the following diagram.



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A simplified degradation pathway of Terbutryne.

Experimental Protocols

To assess the stability of **Deethylterbutryne-d9**, a series of forced degradation studies should be conducted. These studies are essential for identifying potential degradation products and developing stability-indicating analytical methods. The following protocols are based on general guidelines for stability testing of analytical standards and active pharmaceutical ingredients.

General Stock Solution Preparation

Prepare a stock solution of **Deethylterbutryne-d9** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL. This stock solution will be used for all stress studies.

Forced Degradation (Stress Testing)

The goal of forced degradation is to achieve 10-30% degradation of the analyte. The following conditions are recommended:

- **Acid Hydrolysis:** Mix the stock solution with 0.1 M and 1 M hydrochloric acid. Incubate at room temperature and 60°C. Analyze samples at appropriate time points (e.g., 0, 2, 4, 8, 24 hours).
- **Base Hydrolysis:** Mix the stock solution with 0.1 M and 1 M sodium hydroxide. Incubate at room temperature. Analyze samples at shorter time intervals due to the generally faster rate of base-catalyzed hydrolysis (e.g., 0, 1, 2, 4, 8 hours).
- **Oxidation:** Mix the stock solution with a 3% solution of hydrogen peroxide. Keep the solution at room temperature and protect from light. Analyze samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- **Thermal Degradation:** Expose the solid compound and the stock solution to elevated temperatures (e.g., 60°C, 80°C). Analyze at set intervals (e.g., 1, 3, 7, 14 days).
- **Photostability:** Expose the solid compound and the stock solution to a calibrated light source that provides both UV and visible output (as per ICH Q1B guidelines). A dark control sample should be stored under the same conditions to differentiate between thermal and photolytic degradation. Analyze at defined intervals.

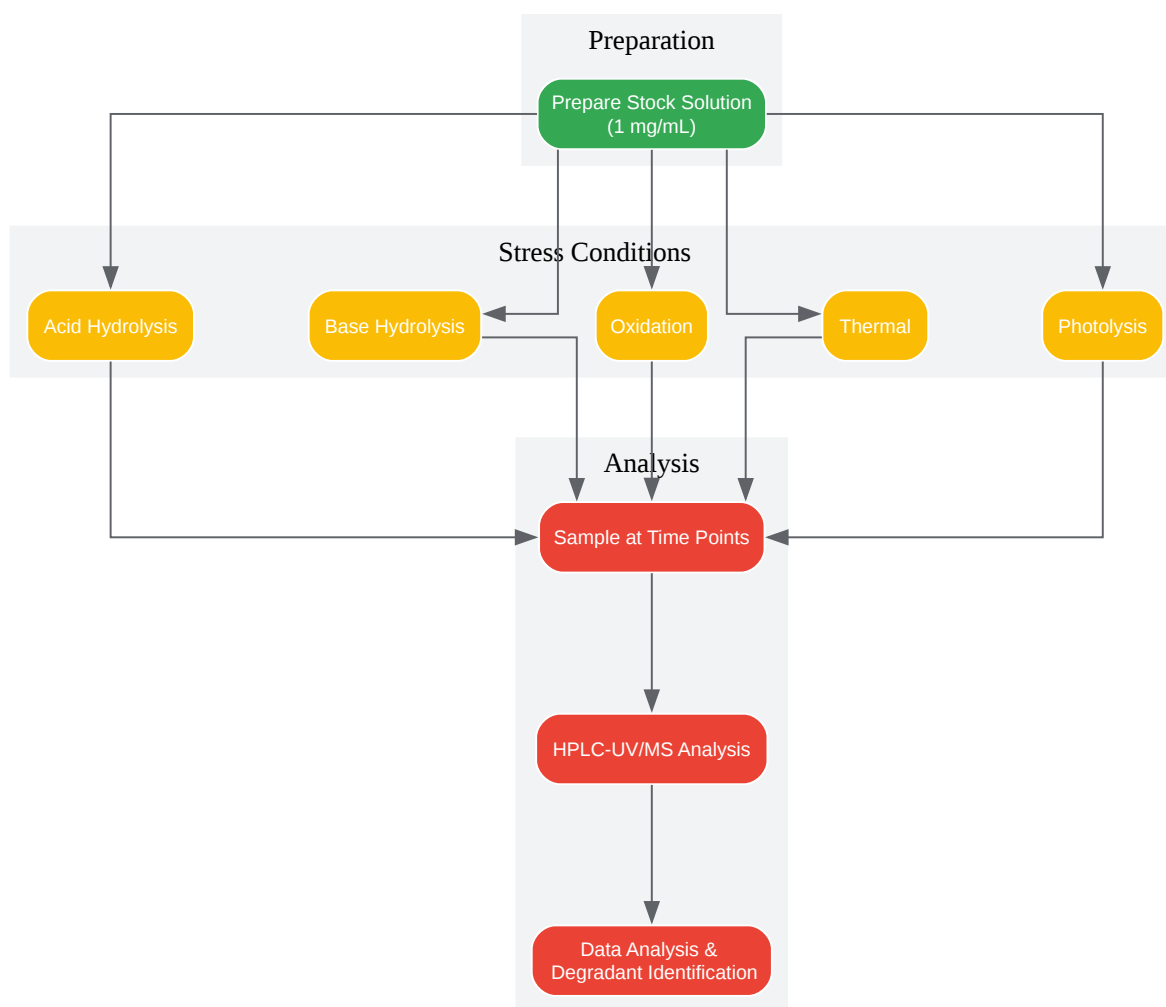
Analytical Method

A stability-indicating analytical method is crucial for separating the intact **Deethylterbutryne-d9** from its degradation products. A reverse-phase high-performance liquid chromatography (RP-HPLC) method with UV or mass spectrometric (MS) detection is recommended.

Table 3: Example HPLC Method Parameters

Parameter	Recommended Conditions
Column	C18, 250 mm x 4.6 mm, 5 μ m
Mobile Phase	A: Water with 0.1% formic acid B: Acetonitrile with 0.1% formic acid
Gradient	Start with a high percentage of A, and gradually increase the percentage of B over 20-30 minutes.
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection	UV at 220 nm or MS (ESI+)
Injection Volume	10 μ L

The following diagram illustrates a general workflow for conducting a forced degradation study.



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Workflow for a forced degradation study.

Storage and Handling Recommendations

Based on the stability profile of Terbutryne and general best practices for analytical standards, the following storage and handling procedures are recommended for **Deethylterbutryne-d9**:

- Long-term Storage: Store the solid material at -20°C in a tightly sealed, light-resistant container.
- Short-term Storage (Solutions): Stock solutions should be stored at 2-8°C and protected from light. The stability of solutions should be periodically verified.
- Handling: Allow the container to warm to room temperature before opening to prevent condensation. Use appropriate personal protective equipment when handling the compound.

By following these guidelines and conducting appropriate stability studies, researchers can ensure the integrity and accuracy of their experimental results when using **Deethylterbutryne-d9**.

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References

- 1. Terbutryn | C₁₀H₁₉N₅S | CID 13450 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biopharminternational.com [biopharminternational.com]
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